A Comprehensive Spectroscopic and Methodological Guide to 2,3-Dimethoxybenzylamine

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Compound of Interest

Compound Name:	*2,3-Dimethoxybenzylamine*
CAS No.:	*4393-09-3*
Cat. No.:	*B1293678*

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Introduction

2,3-Dimethoxybenzylamine is a substituted aromatic amine of significant interest in synthetic chemistry, serving as a versatile building block for pharmaceuticals and other complex organic molecules. Its chemical structure, featuring a primary amine on a benzylic carbon adjacent to a benzene ring substituted with two ortho/meta methoxy groups, imparts specific reactivity and spectroscopic characteristics. Accurate analytical characterization is paramount for confirming its identity, purity, and for use in subsequent synthetic steps.

This guide provides an in-depth analysis of the key spectroscopic data for **2,3-dimethoxybenzylamine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As a Senior Application Scientist, this document moves beyond a simple recitation of data, offering insights into the causal relationships between molecular structure and spectral output. Furthermore, it details field-proven, self-validating protocols for data acquisition, ensuring that researchers can confidently reproduce and verify these findings.

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Molecular Structure and Properties:

- IUPAC Name: (2,3-dimethoxyphenyl)methanamine[1]
- CAS Number: 4393-09-3[1]
- Molecular Formula: $C_9H_{13}NO_2$[1]
- Molecular Weight: 167.21 g/mol [1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2,3-dimethoxybenzylamine**, both ^1H and ^{13}C NMR provide unambiguous confirmation of its structure.

^1H NMR Spectral Analysis

The ^1H NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings, and the connectivity between neighboring protons.

Expertise & Experience: The aromatic region of **2,3-dimethoxybenzylamine** is complex due to the 1,2,3-substitution pattern, which breaks simple symmetry. The chemical shifts are influenced by the electron-donating nature of the two methoxy groups and the electron-withdrawing character of the benzylamine moiety. The protons are expected to appear as a series of multiplets in the aromatic region. The benzylic protons will appear as a singlet, shifted downfield by the adjacent nitrogen and aromatic ring. The amine protons typically present as a broad singlet, which is exchangeable with deuterium.

Based on analysis of the closely related precursor, 5-iodo-2,3-dimethoxybenzaldehyde, the aromatic signals can be reliably assigned. The primary change is the substitution of the aldehyde group with the aminomethyl group, which will cause a slight upfield shift of the aromatic protons and the appearance of new benzylic and amine signals.

Table 1: Predicted ^1H NMR Spectral Data for **2,3-Dimethoxybenzylamine** (400 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~7.05 - 6.95	m	3H	Ar-H	Aromatic protons on the substituted ring. The overlapping multiplet arises from complex spin-spin coupling in the ABC system.
3.88	s	3H	Ar-OCH_3	Methoxy group protons. The two methoxy groups may be distinct or coincident depending on the solvent and resolution.
3.87	s	3H	Ar-OCH_3	Methoxy group protons.
3.85	s	2H	-CH_2-NH_2	Benzylic protons. Singlet due to no adjacent protons. Downfield shift due to proximity to the aromatic ring and nitrogen.
1.5 - 2.0	br s	2H	-NH_2	Amine protons. Broad signal due to quadrupole broadening and exchange. This signal will

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	disappear upon addition of a drop of D_2O.

^{13}C NMR Spectral Analysis

^{13}C NMR spectroscopy details the number of unique carbon environments in the molecule.

Expertise & Experience: The spectrum will show nine distinct carbon signals. The two methoxy carbons will appear around 55-62 ppm. The benzylic carbon will be in the 40-50 ppm range. The six aromatic carbons will resonate in the 110-155 ppm region. The carbons directly attached to the oxygen atoms (C2, C3) will be the most downfield in the aromatic region, while the carbon attached to the aminomethyl group (C1) will also be significantly affected.

Again, referencing the data for 5-iodo-2,3-dimethoxybenzaldehyde provides a strong foundation for these assignments. The aldehyde carbon at 188.6 ppm is replaced by the benzylic carbon signal.

Table 2: Predicted ^{13}C NMR Spectral Data for **2,3-Dimethoxybenzylamine** (101 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Rationale
~152.8	C3-OCH_3	Aromatic carbon bonded to an oxygen atom, expected to be strongly deshielded.
~147.5	C2-OCH_3	Aromatic carbon bonded to an oxygen atom, also strongly deshielded.
~135.0	C1-CH_2NH_2	Quaternary aromatic carbon attached to the aminomethyl group.
~124.5	C6-H	Aromatic methine carbon.
~120.0	C5-H	Aromatic methine carbon.
~112.0	C4-H	Aromatic methine carbon.
~62.0	C3-OCH_3	Methoxy carbon.
~55.9	C2-OCH_3	Methoxy carbon.
~42.0	-CH_2-NH_2	Benzylic carbon, shifted downfield by the attached nitrogen atom.

Experimental Protocol: NMR Data Acquisition

This protocol ensures high-quality, reproducible NMR data.

- Sample Preparation:
  - Accurately weigh 5-10 mg of **2,3-dimethoxybenzylamine**.
  - Dissolve the sample in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
  - Transfer the solution to a clean, dry 5 mm NMR tube.

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- Instrument Setup (400 MHz Spectrometer):
  - Insert the sample into the spectrometer.
  - Lock the spectrometer onto the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to optimize homogeneity, aiming for a narrow and symmetrical TMS peak.
- ^1H NMR Acquisition:
  - Acquire a standard one-pulse ^1H spectrum.
  - Key Parameters:
    - Spectral Width: ~16 ppm (e.g., -2 to 14 ppm).
    - Pulse Angle: 30-45 degrees to allow for faster repetition.
    - Acquisition Time: ~2-3 seconds.
    - Relaxation Delay: 2 seconds.
    - Number of Scans: 8-16, depending on sample concentration.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Key Parameters:
    - Spectral Width: ~240 ppm (e.g., -10 to 230 ppm).
    - Pulse Program: Standard proton-decoupled pulse sequence (e.g., zgpg30).
    - Acquisition Time: ~1-2 seconds.
    - Relaxation Delay: 2-5 seconds.

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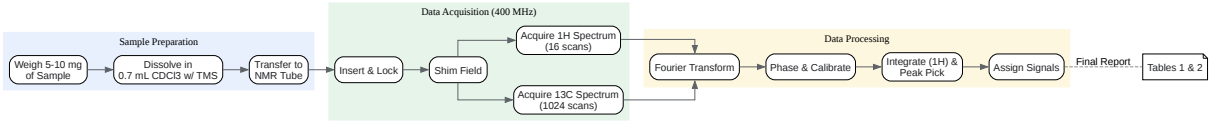
    - Number of Scans: 128-1024, as ^{13}C is much less sensitive than ^{1}H.

- Data Processing:
    - Apply Fourier transformation to the acquired Free Induction Decays (FIDs).
    - Phase the spectra to obtain pure absorption peaks.
    - Calibrate the ^{1}H spectrum by setting the TMS peak to 0.00 ppm. Calibrate the ^{13}C spectrum by setting the $CDCl_3$ triplet center peak to 77.16 ppm.
    - Integrate the ^{1}H signals and perform peak picking for both spectra.

NMR Workflow Diagram



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*Workflow for NMR analysis of **2,3-dimethoxybenzylamine**.*

Infrared (IR) Spectroscopy

FTIR spectroscopy is an essential technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

IR Spectral Interpretation

Expertise & Experience: As a primary aromatic amine, **2,3-dimethoxybenzylamine** will exhibit several characteristic bands. The N-H stretches of the primary amine ($-NH_2$) are particularly

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diagnostic, appearing as a pair of medium-intensity peaks. Aromatic C-H stretches appear just above 3000 cm^{-1}, while aliphatic C-H stretches (from the methoxy and methylene groups) appear just below 3000 cm^{-1}. The C-O stretches from the methoxy groups and the aromatic C=C skeletal vibrations also provide strong, identifiable peaks.

Table 3: Characteristic IR Absorption Bands for **2,3-Dimethoxybenzylamine**

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Intensity
~3380 & ~3300	N-H Asymmetric & Symmetric Stretch	Primary Amine ($-NH_2$)	Medium
~3050	C-H Stretch	Aromatic (sp^2 C-H)	Medium-Weak
~2950 & ~2840	C-H Stretch	Aliphatic (sp^3 C-H)	Medium-Strong
~1600 & ~1480	C=C Stretch	Aromatic Ring	Strong
~1260	C-O Stretch	Aryl-Alkyl Ether	Strong
~1080	C-O Stretch	Aryl-Alkyl Ether	Strong
~800 - 750	C-H Out-of-Plane Bend	Aromatic (1,2,3-trisubstituted)	Strong

Experimental Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR is the preferred method for this type of sample as it requires minimal preparation.

- Instrument Preparation:
  - Ensure the ATR crystal (typically diamond or zinc selenide) is clean. Record a background spectrum of the clean, empty crystal. This is crucial as it will be subtracted from the sample spectrum.
- Sample Application:

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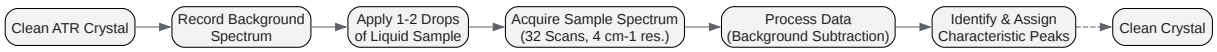
- Place one to two drops of the neat liquid **2,3-dimethoxybenzylamine** directly onto the center of the ATR crystal.

- Data Acquisition:
  - Acquire the sample spectrum.
  - Key Parameters:
    - Spectral Range: 4000 - 600 cm^{-1}.
    - Resolution: 4 cm^{-1}.
    - Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.

- Data Processing & Cleanup:
  - The software will automatically perform a background subtraction.
  - Perform an ATR correction if quantitative comparison to transmission spectra is needed (optional for routine identification).
  - Label the significant peaks on the spectrum.
  - Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft wipe.

IR Workflow Diagram



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Workflow for ATR-FTIR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation analysis, valuable structural information. For **2,3-dimethoxybenzylamine**, Electron Ionization (EI) is a standard method that induces reproducible fragmentation.

MS Fragmentation Analysis

Expertise & Experience: The fragmentation of benzylamines under EI conditions is well-understood. The "Nitrogen Rule" holds true: a molecule with an odd number of nitrogen atoms will have an odd molecular weight, which is confirmed by the molecular ion ($M^{+\cdot}$) at m/z 167[2]. The most characteristic fragmentation pathways for benzylamines are α-cleavage and loss of neutral molecules.

- Molecular Ion ($M^{+\cdot}$): The peak at m/z 167 corresponds to the intact molecule that has lost one electron.
- Loss of a Methoxy Radical: The peak at m/z 136 is a major fragment. This likely arises from the loss of a methoxy radical (•OCH_3, 31 Da) followed by rearrangement, or more likely, loss of H followed by loss of CH_2O. A more probable route is α-cleavage to lose an H radical, forming an iminium ion at m/z 166, which then loses a methyl radical (•CH_3) to form an ion at m/z 151, followed by loss of another neutral molecule. However, the most direct and significant fragmentation is the benzylic cleavage.
- Benzylic Cleavage (α-cleavage): The bond between the benzylic carbon and the aromatic ring can cleave. The most dominant fragmentation for primary benzylamines is the loss of the amino group. However, a more characteristic fragmentation involves cleavage of the C-C bond adjacent to the nitrogen, leading to a resonance-stabilized ion. For this molecule, the most prominent fragmentation is the loss of the amino group and a hydrogen to form a stable tropylium-like ion.
- Key Fragments:
  - m/z 167: Molecular ion $[C_9H_{13}NO_2]^{+\cdot}$.
  - m/z 152: Loss of an amino radical (•NH_2, 15 Da) is unlikely. This peak likely corresponds to the loss of a methyl group ($[M-CH_3]^+$) from one of the methoxy ethers, forming a stable oxonium ion[1].

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- m/z 136: This is the base peak (most intense) and corresponds to the loss of the •CH_2NH_2 group (30 Da) followed by the loss of a hydrogen atom, or more directly, the loss of an amino radical and a methyl group. A very common pathway for benzylamines is the loss of ammonia (NH_3) to give an ion at m/z 150, which is not listed as a top peak. The fragment at m/z 136 likely arises from the molecular ion via loss of a methyl radical (to m/z 152) followed by the loss of a neutral molecule of methane (CH_4), or via a more complex rearrangement. A plausible pathway is the loss of formaldehyde (CH_2O, 30 Da) from the molecular ion to give an ion at m/z 137, which then loses a hydrogen radical to form the stable ion at m/z 136[1].

Table 4: Major Mass Spectral Fragments for **2,3-Dimethoxybenzylamine** (EI-MS)

m/z	Proposed Fragment	Formula	Rationale
167	$[M]^{+\cdot}$	$[C_9H_{13}NO_2]^{+\cdot}$	Molecular Ion
152	$[M - CH_3]^+$	$[C_8H_{10}NO_2]^+$	Loss of a methyl radical from a methoxy group.
136	$[M - CH_2O - H]^+$	$[C_8H_{10}N]^+$	Loss of formaldehyde followed by a hydrogen radical, a common fragmentation for methoxy-substituted aromatics.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the ideal method for analyzing this compound, as it provides separation from any potential impurities before mass analysis.

- Sample Preparation:

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- Prepare a stock solution of **2,3-dimethoxybenzylamine** at 1 mg/mL in a volatile solvent like ethyl acetate or methanol.
- Prepare a working solution by diluting the stock solution to approximately 10 µg/mL in the same solvent.

- Instrument Setup:
  - Gas Chromatograph (GC):
    - Column: Use a standard non-polar capillary column (e.g., HP-5ms, 30 m x 0.25 mm x 0.25 µm).
    - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
    - Injector: Set to 250°C, using a splitless injection for trace analysis or a 50:1 split for a concentrated sample.
    - Oven Program: Start at 80°C (hold 2 min), ramp at 15°C/min to 280°C (hold 5 min).
  - Mass Spectrometer (MS):
    - Ion Source: Electron Ionization (EI) at 70 eV. This standard energy ensures that fragmentation patterns are consistent and comparable to library spectra.
    - Source Temperature: 230°C.
    - Mass Range: Scan from m/z 40 to 400.
- Data Acquisition:
  - Inject 1 µL of the working solution into the GC-MS.
  - Begin data acquisition after the solvent delay period (typically 3-4 minutes).
- Data Analysis:
  - Identify the chromatographic peak corresponding to **2,3-dimethoxybenzylamine**.

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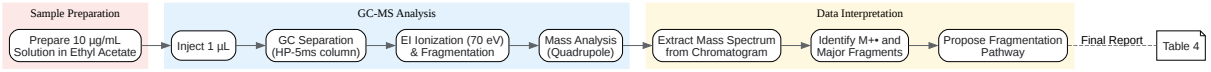
- Extract the mass spectrum for this peak.
- Identify the molecular ion and major fragment ions. Compare the spectrum to a library database (e.g., NIST) for confirmation.

MS Workflow Diagram



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*Workflow for GC-MS analysis of **2,3-dimethoxybenzylamine**.*

Conclusion

The collective data from NMR, IR, and MS provides a comprehensive and unambiguous spectroscopic fingerprint for **2,3-dimethoxybenzylamine**. ^{1}H and ^{13}C NMR confirm the precise arrangement of protons and carbons in the molecular framework. FTIR spectroscopy validates the presence of key functional groups, notably the primary amine, aromatic ring, and ether linkages. Finally, GC-MS confirms the molecular weight of 167.21 g/mol and reveals a characteristic fragmentation pattern dominated by the molecular ion and fragments at m/z 152 and 136. By adhering to the detailed protocols within this guide, researchers can ensure the generation of high-fidelity data for the rigorous identification and quality control of this important chemical intermediate.

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